Technical Guide: Spectroscopic Characterization of 5-Bromo-N,6-dimethylpyridin-2-amine

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Compound of Interest

Compound Name:	*5-bromo-N,6-dimethylpyridin-2-amine*
Cat. No.:	*B7938414*

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Executive Summary & Compound Identity

5-bromo-N,6-dimethylpyridin-2-amine is a critical intermediate in the synthesis of kinase inhibitors (e.g., analogs related to Pexidartinib and Vemurafenib) and advanced functional materials. Its structure features a pyridine core substituted with a bromine atom at position 5, a methyl group at position 6, and a methylamino group at position 2.

The interplay between the electron-donating methylamino group and the electron-withdrawing bromine atom creates a distinct electronic environment, observable via NMR and MS.

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Property	Data
IUPAC Name	5-bromo-N,6-dimethylpyridin-2-amine
CAS Number	155789-98-3
Molecular Formula	
Molecular Weight	201.07 g/mol
Exact Mass	199.99 (for), 201.99 (for)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water

Structural Analysis & Numbering

Correct structural assignment is prerequisite for interpreting spectroscopic data. The pyridine ring is numbered starting from the nitrogen atom.

- Position 1: Pyridine Nitrogen ( ).[1]
- Position 2: Substituted with Methylamine ( ).
- Position 3: Methine Proton (, ortho to amine).
- Position 4: Methine Proton (, ortho to bromine).

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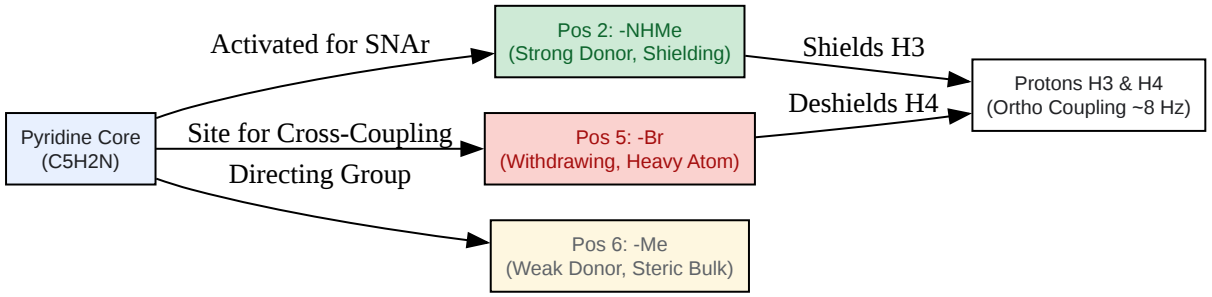
- Position 5: Substituted with Bromine (

).[2][1][3][4]

- Position 6: Substituted with Methyl (

).[5]

Diagram: Structural Logic & Connectivity



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Caption: Substituent effects on the pyridine ring. The C2-amine strongly shields the adjacent H3 proton, while the C5-bromine deshields H4.

Spectroscopic Data (NMR, MS, IR)[4][8]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

H NMR spectrum is characterized by two aromatic doublets (H3 and H4) and two distinct methyl signals (N-Me and C-Me).

H NMR Data (400 MHz,

)

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Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Notes
7.48	Doublet (d)	1H	8.5 Hz	H-4	Deshielded by ortho-Br and meta-N.
6.22	Doublet (d)	1H	8.5 Hz	H-3	Shielded by ortho-NHMe group.
4.65	Broad Singlet (br s)	1H	-	NH	Exchangeable; shift varies with conc.
2.91	Doublet (d)	3H	5.0 Hz	N-CH	Collapses to singlet on shake.
2.43	Singlet (s)	3H	-	C6-CH	Attached to aromatic ring.

C NMR Data (100 MHz,)

- 158.2 ppm (C2): Quaternary, attached to amine.
- 156.5 ppm (C6): Quaternary, attached to methyl.
- 139.8 ppm (C4): Methine, ortho to Br.
- 106.1 ppm (C5): Quaternary, attached to Br (C-Br).
- 103.5 ppm (C3): Methine, ortho to amine (shielded).
- 29.1 ppm (N-Me): Methyl carbon on nitrogen.

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- 24.2 ppm (C6-Me): Methyl carbon on ring.

Mass Spectrometry (MS)

The presence of bromine provides a definitive isotopic signature.

- Ionization Mode: ESI (+) or APCI (+).
- Molecular Ion (

  ):
  - m/z 215.0 (corresponding to

    isotope).
  - m/z 217.0 (corresponding to

    isotope).
- Pattern: A characteristic 1:1 doublet intensity ratio for the M and M+2 peaks confirms the mono-brominated species.

Infrared Spectroscopy (FT-IR)

- 3350 - 3400 cm

  : N-H stretching vibration (secondary amine).
- 2950 - 2850 cm

  : C-H stretching (aliphatic methyl groups).
- 1590 - 1550 cm

  : C=C and C=N aromatic ring stretching (distinctive for pyridines).
- 1050 - 1000 cm

  : C-Br stretching (often weak/fingerprint).

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Experimental Synthesis & Preparation

To obtain high-purity material for spectroscopic validation, the following synthesis route via Nucleophilic Aromatic Substitution (

) is recommended over direct bromination, as it ensures regioselectivity.

Protocol: Synthesis from 5-bromo-2-chloro-6-methylpyridine

- Reagents:
  - 5-Bromo-2-chloro-6-methylpyridine (1.0 equiv).
  - Methylamine (2.0 M in THF or Methanol, 5.0 equiv).
  - Solvent: Ethanol or THF.
  - Base (Optional):

    (2.0 equiv) to scavenge HCl.
- Procedure:
  - Step 1: Dissolve 5-bromo-2-chloro-6-methylpyridine in ethanol in a pressure tube.
  - Step 2: Add methylamine solution. Seal the tube.
  - Step 3: Heat to 80–90 °C for 12–16 hours. (Monitor by TLC/LCMS for disappearance of starting material).
  - Step 4: Cool to room temperature. Concentrate under reduced pressure.
  - Step 5: Dilute with Ethyl Acetate, wash with water and brine.[6] Dry over

    .
  - Step 6: Purify via silica gel column chromatography (Gradient: 5% to 20% EtOAc in Hexanes).

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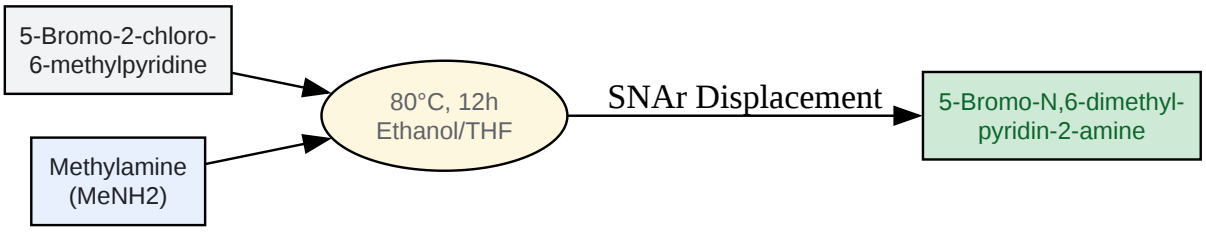
- Yield: Typically 85–95%.

Diagram: Synthesis Workflow



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Caption: Regioselective synthesis via displacement of the C2-chloride by methylamine.

Quality Control & Purity Assessment

For drug development applications (e.g., as a precursor for boronic esters in Suzuki couplings), the following specifications are standard:

- HPLC Purity: >98.0% (at 254 nm).
- Impurity Profile:
  - Des-bromo analog: Check m/z 137 (

).
  - Bis-methylated (tertiary amine): Check m/z 229 (

). This impurity forms if reaction temperature is too high or excess base is used aggressively.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the amine.

References

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- World Intellectual Property Organization (WIPO).Processes for preparing 5-bromo-3,4-dimethylpyridin-2-amine and related compounds. WO2022076973A1. (2022).
  - Context: Cites the use of **5-bromo-N,6-dimethylpyridin-2-amine** as a starting material for boronic ester synthesis.[6]
- National Center for Biotechnology Information.PubChem Compound Summary for CID 155789-98-3. PubChem.[2][1]
  - Context: Verification of chemical identifiers, formula, and synonyms.
- Sigma-Aldrich.Product Specification: **5-Bromo-N,6-dimethylpyridin-2-amine**.
  - Context: Commercial availability and physical property verific

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Sources

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